

Essential Safety and Disposal Protocol for SGX-523

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Disclaimer: The following information pertains to the chemical SGX-523. The initial query for "UPF-523" did not yield a conclusive result for a specific chemical. Based on the context of laboratory research and drug development, it is presumed that "UPF-523" may be a typographical error for "SGX-523," a potent c-Met kinase inhibitor. Users must verify the exact identity of their chemical substance before proceeding with these disposal guidelines.

This guide provides essential safety and logistical information for the proper disposal of SGX-523, tailored for researchers, scientists, and drug development professionals. Given the potent biological activity of SGX-523 and conflicting safety data, it is imperative to handle this compound as a potentially hazardous and cytotoxic substance.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative information for SGX-523.



Property	Value
Molecular Formula	C18H13N7S[1]
Molecular Weight	359.41 g/mol [1]
CAS Number	1022150-57-7[1][2]
IC ₅₀ for c-Met	4 nM[1][3][4][5]
Solubility in DMSO	0.2 mg/mL to 20 mM[1][2][4]
Storage Temperature	Powder: -20°C; In solvent: -80°C[1][6]

Hazard Assessment and Safety Precautions

There is conflicting information regarding the official hazard classification of SGX-523. While one Safety Data Sheet (SDS) indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), other sources suggest it may be harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1][7] Due to its potent nature as a kinase inhibitor, it is prudent to handle SGX-523 as a hazardous and potentially cytotoxic compound.[1]

Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles.

Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of dust or aerosols.[1]

Step-by-Step Disposal Protocol for SGX-523

The proper disposal of SGX-523 and associated contaminated materials is crucial for maintaining a safe laboratory environment.

- 1. Waste Segregation:
- Identify all SGX-523 waste streams. This includes unused or expired powder, solutions containing SGX-523, contaminated labware (e.g., pipette tips, vials, flasks), and contaminated PPE.[1]



- Segregate cytotoxic waste. Do not mix SGX-523 waste with general laboratory trash or other non-hazardous waste.[1]
- 2. Waste Collection and Containment:
- Solid Waste: Place all solid waste contaminated with SGX-523 (gloves, wipes, plasticware) into a designated, leak-proof, and puncture-resistant container. This container must be clearly labeled as "Cytotoxic Waste" or "Chemotherapeutic Waste".[1]
- Sharps: For sharps contaminated with SGX-523, such as needles and scalpels, use a designated sharps container with a purple lid to indicate cytotoxic contamination.[1]
- Liquid Waste: Collect all liquid waste containing SGX-523 in a sealed, leak-proof, and chemically resistant container.[1] The container must be clearly labeled with "Hazardous Waste," "Cytotoxic Waste," and the full chemical name "SGX-523."[1] Do not dispose of liquid SGX-523 waste down the drain.[1]
- 3. Waste Storage:
- Store all sealed cytotoxic waste containers in a designated, secure area away from general laboratory traffic.[1] This area should be clearly marked with appropriate hazard symbols.
- 4. Final Disposal:
- Arrange for the disposal of all SGX-523 waste through your institution's Environmental
 Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all
 local, state, and federal regulations for hazardous and cytotoxic waste disposal.

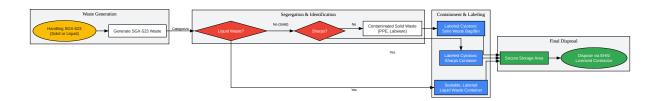
Experimental Protocols

Detailed experimental protocols using SGX-523 often involve its solubilization in solvents like Dimethyl Sulfoxide (DMSO).[1][6] For instance, studies investigating its effect on cell lines typically prepare stock solutions in DMSO, which are then further diluted in cell culture media. [1][6] It is critical that all materials used in these experiments, including stock solutions, media containing the compound, and contaminated labware, are disposed of following the cytotoxic waste procedures outlined above.



Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper handling and disposal of SGX-523 waste.



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Caption: Workflow for the safe disposal of SGX-523 waste.

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References

- 1. benchchem.com [benchchem.com]
- 2. rndsystems.com [rndsystems.com]
- 3. selleckchem.com [selleckchem.com]







- 4. caymanchem.com [caymanchem.com]
- 5. apexbt.com [apexbt.com]
- 6. benchchem.com [benchchem.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
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